

# An In-depth Technical Guide to 4-Hydroxy-2-methylbenzoic Acid

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## Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzoic acid

Cat. No.: B1294965

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## Introduction

**4-Hydroxy-2-methylbenzoic acid**, a substituted aromatic carboxylic acid, serves as a versatile intermediate in the synthesis of a wide array of organic molecules. Its structure, featuring both a hydroxyl and a carboxylic acid group, imparts unique chemical properties that are leveraged in the development of pharmaceuticals, agrochemicals, and other fine chemicals. This technical guide provides a comprehensive overview of **4-Hydroxy-2-methylbenzoic acid**, including its synonyms, physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its role in biological pathways.

## Synonyms and Identifiers

The compound is known by several names in scientific literature and chemical databases.

Proper identification is crucial for accurate literature searches and procurement.

Synonym/Identifier	Source
4-Hydroxy-o-toluic acid	Chem-Impex[1]
4,2-Cresotic acid	PubChem[2]
Benzoic acid, 4-hydroxy-2-methyl-	PubChem[2]
CAS Number	578-39-2[1][2]
PubChem CID	68475[1][2]
EC Number	209-422-1
MDL Number	MFCD02182261[1]

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Hydroxy-2-methylbenzoic acid** is presented below. These properties are essential for designing synthetic routes, purification procedures, and formulation strategies.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[2]
Molecular Weight	152.15 g/mol	[1][2]
Melting Point	177 - 181 °C	
Appearance	White to off-white crystalline solid	[3]
Solubility	Slightly soluble in water, soluble in polar organic solvents like alcohols and acetone.	[4]
pKa	4.46 ± 0.25 (Predicted)	
Density	1.304 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]

## Experimental Protocols

### Synthesis of 4-Hydroxy-2-methylbenzoic Acid

A common laboratory-scale synthesis involves the demethylation of 4-methoxy-2-methylbenzoic acid.

General Procedure:

- Reaction Setup: To a solution of 4-methoxy-2-methylbenzoic acid (2 mmol, 0.332 g) in dichloromethane (20 mL) in a round-bottom flask, add boron tribromide (20 mmol, 5 g, 10 eq.) slowly under an inert atmosphere (e.g., argon).[1]
- Reaction Monitoring: Stir the reaction mixture at room temperature. Monitor the progress of the reaction by a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC), until the starting material is completely consumed.[1]
- Quenching: Upon completion, carefully quench the reaction by adding 0.1 M hydrochloric acid (20 mL).[1]
- Workup: Remove any insoluble material by filtration. Concentrate the aqueous phase under reduced pressure.[1]
- Purification: Dissolve the residue in methanol and re-concentrate under reduced pressure. Repeat this dissolution-concentration step three times to yield the purified **4-hydroxy-2-methylbenzoic acid**.[1]

### Analytical Method: High-Performance Liquid Chromatography (HPLC)

This section outlines a general HPLC method for the analysis of **4-Hydroxy-2-methylbenzoic acid**, adapted from a method for the closely related compound, 4-hydroxybenzoic acid.[6]

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5  $\mu$ m particle size)[6]

**Reagents:**

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (or other suitable acid for pH adjustment)

**Chromatographic Conditions:**

- Mobile Phase A: 0.1% Phosphoric acid in water[6]
- Mobile Phase B: Acetonitrile[6]
- Gradient Elution: A suitable gradient to ensure separation from impurities. A typical starting point could be a linear gradient from a low to a high percentage of Mobile Phase B.
- Flow Rate: 1.0 mL/min[6]
- Detection Wavelength: 230 nm[6]
- Injection Volume: 10-20  $\mu$ L
- Column Temperature: Ambient or controlled (e.g., 30 °C)

**Sample Preparation:**

- Accurately weigh a known amount of the **4-Hydroxy-2-methylbenzoic acid** sample.
- Dissolve the sample in a suitable solvent (e.g., a mixture of water and acetonitrile, or the initial mobile phase composition).
- Filter the solution through a 0.45  $\mu$ m syringe filter prior to injection.

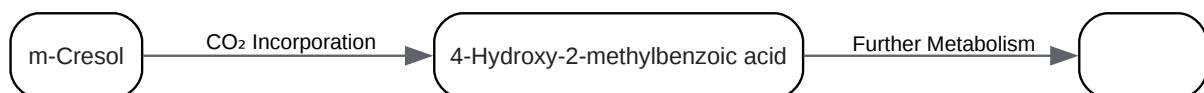
## Biological Pathways

**4-Hydroxy-2-methylbenzoic acid** is an intermediate in the anaerobic metabolism of m-cresol by certain microorganisms.[7] Additionally, the parent compound, 4-hydroxybenzoic acid, is a

key intermediate in the biosynthesis of ubiquinone (Coenzyme Q), a vital component of the electron transport chain.[8]

## Anaerobic Metabolism of m-Cresol

The following diagram illustrates the formation of **4-Hydroxy-2-methylbenzoic acid** during the anaerobic breakdown of m-cresol.

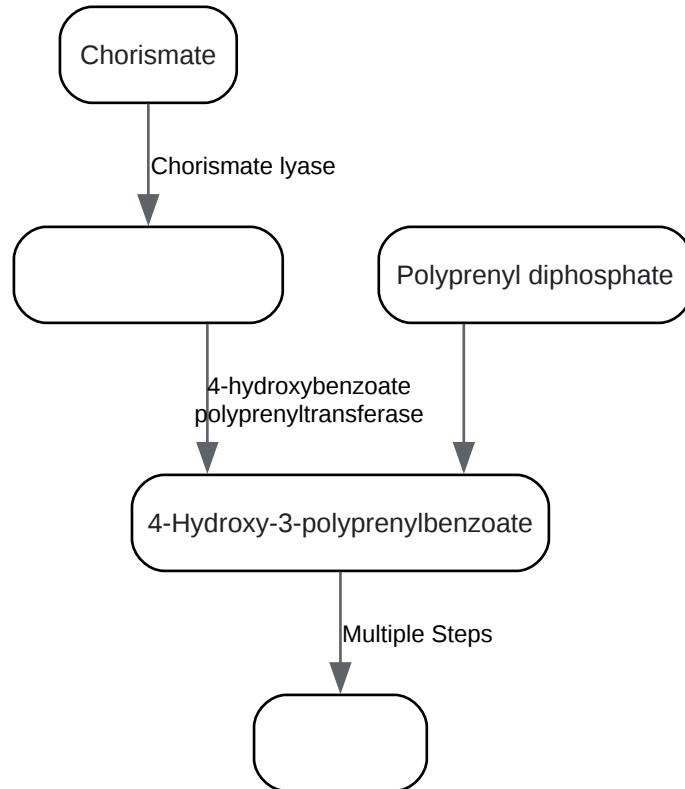


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Caption: Anaerobic metabolism of m-cresol.

## Ubiquinone Biosynthesis Pathway

This diagram shows the involvement of 4-hydroxybenzoate in the synthesis of ubiquinone.



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Caption: Ubiquinone biosynthesis pathway.

## Conclusion

**4-Hydroxy-2-methylbenzoic acid** is a valuable chemical intermediate with well-defined properties. The experimental protocols provided in this guide offer a starting point for its synthesis and analysis in a research and development setting. Understanding its role in biological pathways, such as microbial metabolism, can open avenues for its application in biotechnology and environmental science. Further research into its biological activities and potential therapeutic applications is warranted.

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